

ZW290: A Potent HER2 Inhibitor for High-Throughput Screening Assays

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Compound of Interest

Compound Name: ZW290

Cat. No.: B306964

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

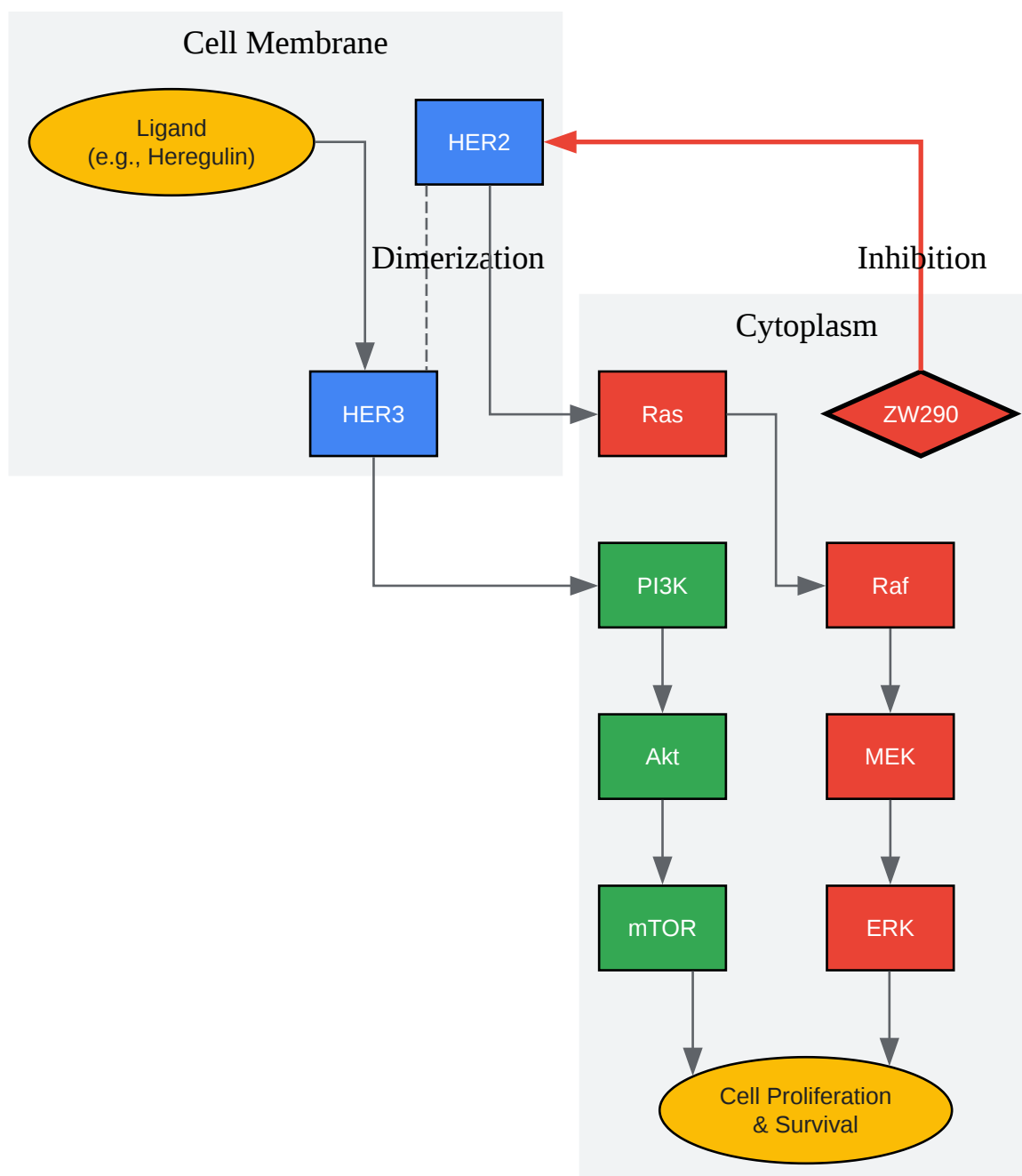
Introduction

The Human Epidermal Growth Factor Receptor 2 (HER2), a member of the ErbB family of receptor tyrosine kinases, is a key driver in the pathogenesis of several cancers, most notably in a subset of breast and gastric cancers where its gene amplification or protein overexpression leads to aggressive tumor growth and poor prognosis.[1][2][3] Upon dimerization with other HER family members, HER2 activates downstream signaling cascades, primarily the PI3K/Akt/mTOR and MAPK pathways, which are crucial for cell proliferation, survival, and differentiation.[2][4][5] Consequently, HER2 has emerged as a critical therapeutic target.[3][6] **ZW290** is a novel, potent, and selective small molecule inhibitor of HER2 kinase activity, designed for high-throughput screening (HTS) to identify new therapeutic lead compounds. This document provides detailed protocols for biochemical and cell-based assays to characterize the activity of **ZW290** and similar compounds.

Mechanism of Action

ZW290 is an ATP-competitive inhibitor that binds to the intracellular kinase domain of HER2, preventing its autophosphorylation and the subsequent activation of downstream signaling pathways. By blocking these pathways, **ZW290** effectively inhibits the proliferation of HER2-overexpressing cancer cells.

Signaling Pathway



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Caption: HER2 Signaling Pathway and the inhibitory action of **ZW290**.

Quantitative Data Summary

The inhibitory activity of **ZW290** was evaluated in both biochemical and cell-based assays. The tables below summarize the key performance metrics.

Table 1: Biochemical Assay Performance

Parameter	Value	Description
Target	HER2 Kinase	Recombinant human HER2 kinase domain.
IC50	15 nM	Concentration of ZW290 required for 50% inhibition of HER2 kinase activity. [7] [8]
Z'-factor	0.85	A measure of assay quality, indicating excellent separation between positive and negative controls. [9] [10]
Signal-to-Background	12	Ratio of the signal from the uninhibited enzyme to the background signal.

Table 2: Cell-Based Assay Performance

Parameter	SK-BR-3 (HER2+)	MCF-7 (HER2-)	Description
Cell Line	Human Breast Cancer	Human Breast Cancer	SK-BR-3 overexpresses HER2, while MCF-7 has low HER2 expression.[11]
IC50	50 nM	>10 µM	Concentration of ZW290 for 50% inhibition of cell proliferation, demonstrating selectivity for HER2+.
Z'-factor	0.78	N/A	Excellent assay quality for the HER2-positive cell line.
Signal-to-Background	8	N/A	Robust signal window for the HER2-positive cell line.

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Protocol 1: Biochemical HER2 Kinase Assay (HTS)

This protocol describes a time-resolved fluorescence resonance energy transfer (TR-FRET) assay for measuring HER2 kinase activity.

Materials:

- Recombinant HER2 Kinase (e.g., BPS Bioscience, Cat# 40294)[12]
- TR-FRET Substrate (e.g., Poly-Glu-Tyr, 4:1)
- Europium-labeled anti-phosphotyrosine antibody

- Allophycocyanin (APC)-labeled streptavidin
- ATP
- Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT)
- **ZW290** and test compounds
- 384-well low-volume plates

Procedure:

- Prepare serial dilutions of **ZW290** and test compounds in DMSO.
- Add 50 nL of compound dilutions to the assay plate.
- Add 5 µL of HER2 kinase solution (final concentration 2 nM) in assay buffer to each well.
- Incubate for 15 minutes at room temperature.
- Add 5 µL of substrate/ATP mix (final concentrations 0.2 mg/mL substrate and 10 µM ATP) to initiate the reaction.
- Incubate for 60 minutes at room temperature.
- Add 10 µL of detection mix (Europium-labeled antibody and APC-labeled streptavidin) to stop the reaction.
- Incubate for 60 minutes at room temperature, protected from light.
- Read the plate on a TR-FRET compatible plate reader (excitation at 320 nm, emission at 620 nm and 665 nm).
- Calculate the ratio of 665 nm/620 nm signals and determine IC₅₀ values.[\[13\]](#)

Protocol 2: Cell-Based Proliferation Assay

This protocol measures the effect of **ZW290** on the proliferation of HER2-positive and HER2-negative cancer cell lines.

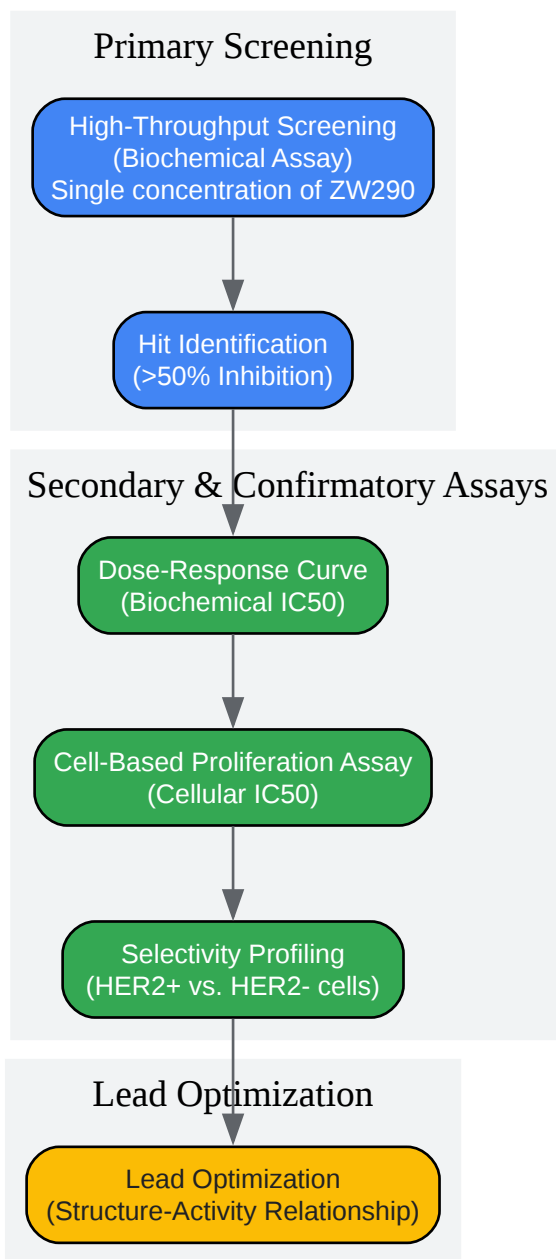
Materials:

- SK-BR-3 and MCF-7 cell lines
- Cell Culture Media (e.g., McCoy's 5A for SK-BR-3, DMEM for MCF-7) with 10% FBS
- **ZW290** and test compounds
- CellTiter-Glo® Luminescent Cell Viability Assay (Promega)
- 384-well white, clear-bottom plates

Procedure:

- Seed 2,000 cells per well in 40 µL of culture medium into 384-well plates.
- Incubate for 24 hours at 37°C, 5% CO₂.
- Prepare serial dilutions of **ZW290** and test compounds.
- Add 10 µL of diluted compounds to the cells.
- Incubate for 72 hours at 37°C, 5% CO₂.
- Equilibrate the plates to room temperature for 30 minutes.
- Add 25 µL of CellTiter-Glo® reagent to each well.
- Mix on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Read luminescence on a plate reader.
- Determine IC₅₀ values from the dose-response curves.

Experimental Workflow and Logic



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